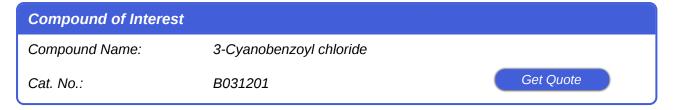


## In-Depth Technical Guide to the Safe Handling of 3-Cyanobenzoyl Chloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information for **3-cyanobenzoyl chloride** (CAS No. 1711-11-1), a versatile reagent in organic synthesis and pharmaceutical development. Due to its hazardous properties, a thorough understanding of its safety data sheet (SDS) is crucial for safe handling in a laboratory setting. This document summarizes key safety data, outlines a general experimental protocol for its use, and provides visual workflows for safety and handling procedures.

### **Core Safety Data**

The following tables summarize the essential quantitative and qualitative safety data for **3-cyanobenzoyl chloride**, compiled from various safety data sheets.

#### **Table 1: Physical and Chemical Properties**



Property	Value	Source
CAS Number	1711-11-1	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>4</sub> CINO	[2]
Molecular Weight	165.58 g/mol	[3]
Appearance	Off-white to light yellow solid, crystals, or crystalline powder	[1][2]
Melting Point	38 - 44 °C (100.4 - 111.2 °F)	[1]
Boiling Point	125 - 129 °C (257 - 264.2 °F) at 11 mmHg	[1][2]
Flash Point	113 °C (235.4 °F) - closed cup	[1]
Purity	≥ 98% (GC) to 99%	[2][3]

# **Table 2: Toxicological Information and GHS Classification**

While specific LD50 and LC50 values are not readily available in the provided SDSs, the GHS classification indicates significant toxicity.

Hazard Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Irritation	Category 1	H314: Causes severe skin burns and eye damage



Signal Word: Danger[1]

Combined Hazard Statements: H302 + H312 + H332, H314

**Table 3: Fire and Explosion Data** 

Property	- Value	Notes
Flammability	Combustible solid	[4]
Suitable Extinguishing Media	Carbon dioxide, alcohol- resistant foam, dry chemical powder	[5]
Unsuitable Extinguishing Media	Water may be unsuitable as it can react with the substance.	[1]
Hazardous Combustion Products	Nitrogen oxides (NOx), Carbon monoxide (CO), Carbon dioxide (CO <sub>2</sub> ), Hydrogen chloride gas	[1]

**Table 4: Exposure Controls and Personal Protection** 



Control Parameter	Recommendation
Engineering Controls	Use only under a chemical fume hood. Ensure adequate ventilation. Eyewash stations and safety showers should be close to the workstation.
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat. A complete suit protecting against chemicals may be necessary for large quantities.
Respiratory Protection	If dust or aerosols are generated, use a NIOSH- approved respirator with an appropriate filter (e.g., N95 dust mask or higher).
Handling	Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling. Keep away from incompatible materials such as water, strong bases, and alcohols.
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place. Store locked up in a corrosives area, potentially under an inert atmosphere (e.g., nitrogen).[1][6]

### **Experimental Protocols**

As specific experimental protocols for generating the SDS data are proprietary, this section provides a detailed, generalized methodology for the safe handling of a hazardous chemical like **3-cyanobenzoyl chloride** in a research laboratory setting.

#### **General Protocol for Safe Handling and Use**

- · Preparation and Pre-Use Checklist:
  - Review the Safety Data Sheet thoroughly before starting any work.



- Ensure the chemical fume hood is functioning correctly.
- Assemble all necessary personal protective equipment (PPE), including chemical safety goggles, a face shield, nitrile gloves, and a flame-retardant lab coat.
- Have appropriate spill containment materials (e.g., absorbent pads, neutralizer for corrosive substances) readily available.
- Prepare and label all necessary glassware and equipment.
- · Weighing and Dispensing:
  - Conduct all weighing and dispensing of 3-cyanobenzoyl chloride inside a chemical fume hood.
  - Use a disposable weighing boat or a tared, sealed container to prevent contamination of the balance.
  - Handle the solid with care to minimize dust generation.
  - Close the container tightly immediately after dispensing.
- Reaction Setup and Execution:
  - Set up the reaction apparatus within the chemical fume hood.
  - Add the 3-cyanobenzoyl chloride to the reaction vessel slowly and in a controlled manner.
  - If the reaction is exothermic, have a cooling bath ready.
  - Continuously monitor the reaction for any signs of instability.
- Reaction Work-up and Product Isolation:
  - Quench the reaction carefully, being mindful of any potential for gas evolution or exotherms.
  - Perform all extractions and purifications within the chemical fume hood.



- Handle all waste streams as hazardous.
- Decontamination and Waste Disposal:
  - Decontaminate all glassware and equipment that came into contact with 3-cyanobenzoyl
    chloride. A suitable method may involve rinsing with a solvent that can then be disposed
    of as hazardous waste.
  - Dispose of all solid waste, including contaminated PPE and weighing boats, in a designated hazardous waste container.
  - Dispose of liquid waste in an appropriate, labeled hazardous waste container. Follow all institutional and local regulations for hazardous waste disposal.

## **Mandatory Visualizations**

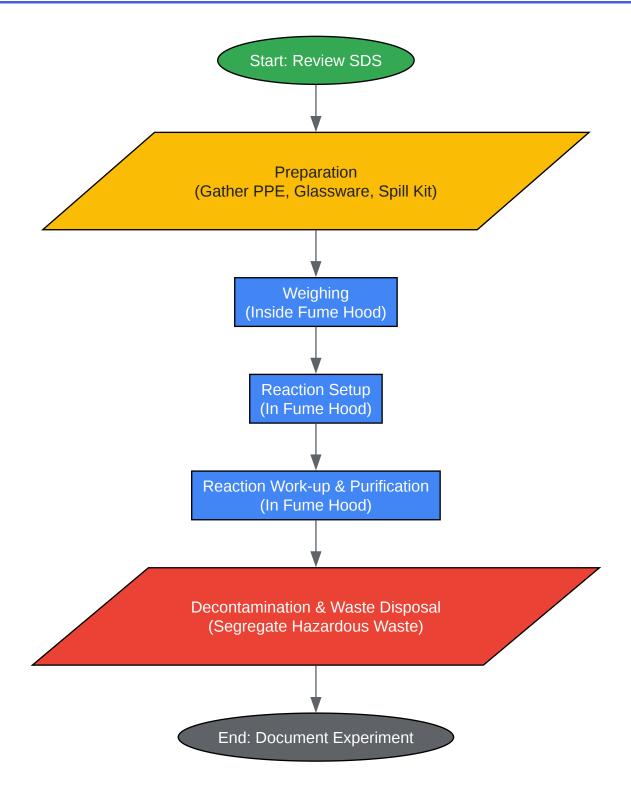
The following diagrams, generated using Graphviz (DOT language), illustrate key logical and experimental workflows for the safe handling of **3-cyanobenzoyl chloride**.



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Caption: Logical flow of safety precautions for handling **3-cyanobenzoyl chloride**.





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Caption: General experimental workflow for safely handling hazardous chemicals.



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- To cite this document: BenchChem. [In-Depth Technical Guide to the Safe Handling of 3-Cyanobenzoyl Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031201#3-cyanobenzoyl-chloride-safety-data-sheet-sds-information]

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